

# SB756050 solubility and preparation for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SB756050

Cat. No.: B1680850

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## Application Notes and Protocols for SB756050

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**SB756050** is a selective agonist of the Takeda G-protein-coupled receptor 5 (TGR5), a promising therapeutic target for metabolic diseases such as type 2 diabetes.[1][2] TGR5, also known as the G protein-coupled bile acid receptor 1 (GPBAR1), is activated by bile acids and plays a crucial role in regulating glucose homeostasis, energy expenditure, and inflammatory responses.[3][4] Activation of TGR5 stimulates the Gas protein, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP) and the subsequent secretion of glucagon-like peptide-1 (GLP-1).[3][5] Despite its potential, the clinical development of **SB756050** was halted in Phase II trials due to variable pharmacodynamic responses in patients.[1][3] Nevertheless, **SB756050** remains a valuable tool for in vitro and in vivo research aimed at understanding TGR5 signaling and its physiological effects.

These application notes provide detailed information on the solubility of **SB756050**, preparation of stock solutions, and protocols for key in vitro experiments to study its activity.

### Data Presentation

### Solubility and Storage of SB756050

Parameter	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>28</sub> N <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	[2]
Molecular Weight	500.59 g/mol	[2]
Appearance	White to off-white solid	[2]
Solubility in DMSO	≥ 150 mg/mL (≥ 299.65 mM)	[2]
Storage of Powder	-20°C for 3 years, 4°C for 2 years	[2]
Storage of Stock Solution (in DMSO)	-80°C for 2 years, -20°C for 1 year	[2]

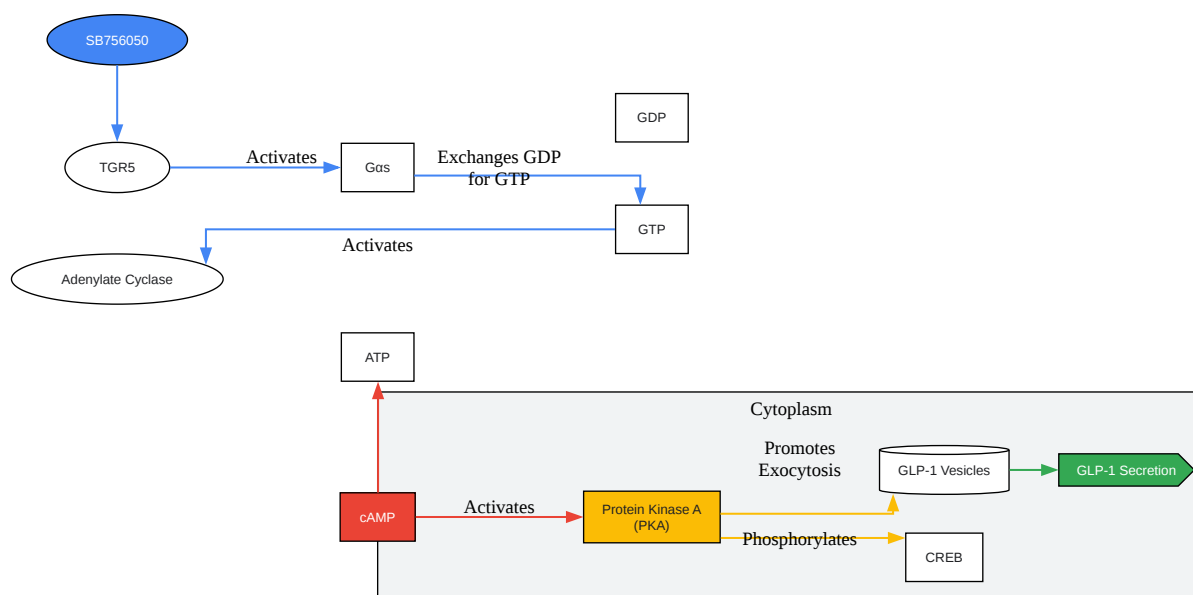
Note: It is recommended to use freshly opened DMSO as it is hygroscopic and can affect the solubility of the compound.[2]

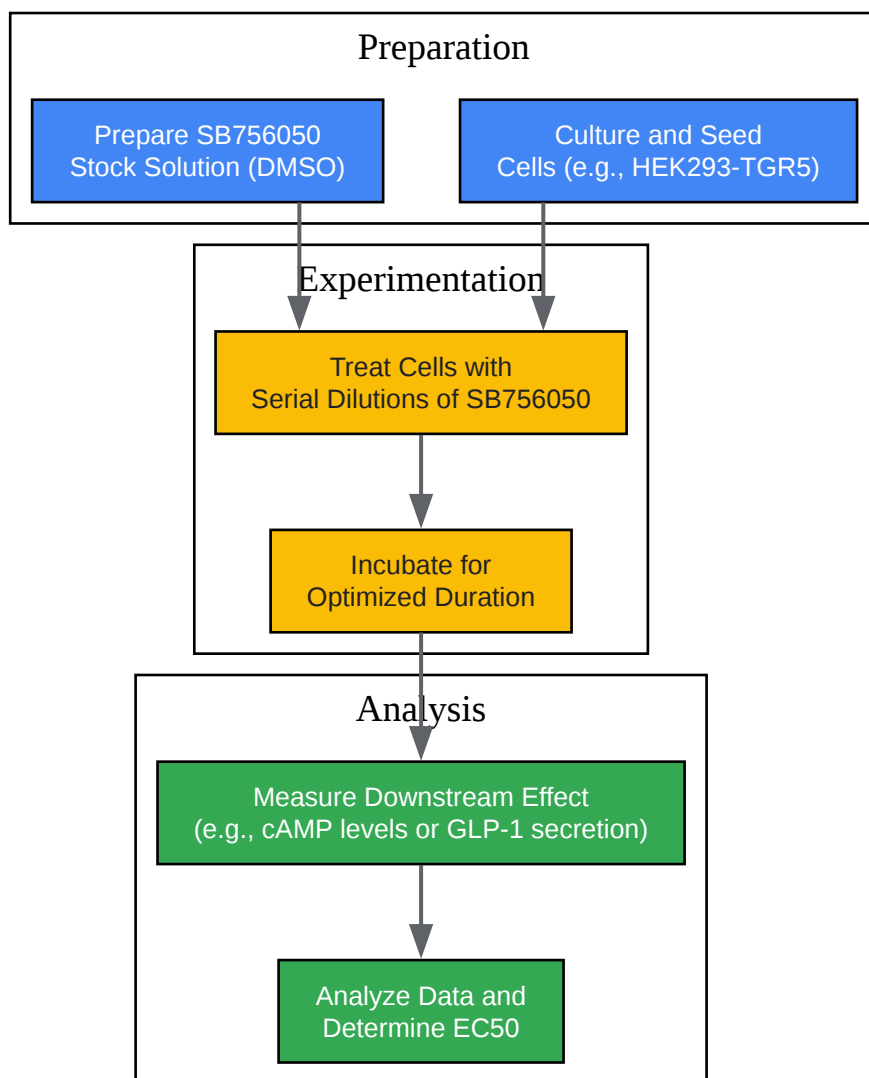
## In Vitro Activity

Assay	Cell Line	EC <sub>50</sub>	Source
hTGR5 Activation	HEK293	Not explicitly stated for SB756050, but related TGR5 agonists show nM potency.	[4]
mTGR5 Activation	HEK293	Not explicitly stated for SB756050, but related TGR5 agonists show nM potency.	[4]

## Signaling Pathway

The activation of TGR5 by an agonist like **SB756050** initiates a well-defined signaling cascade. The diagram below illustrates the key steps in this pathway.





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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)